

2,4-Dimethyl-3-pentanol safety data sheet (SDS)

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Compound of Interest

Compound Name: **2,4-Dimethyl-3-pentanol**

Cat. No.: **B146734**

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An In-depth Technical Guide to the Safety Data Sheet of **2,4-Dimethyl-3-pentanol**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This technical guide provides a comprehensive overview of the safety data for **2,4-Dimethyl-3-pentanol** (CAS No. 600-36-2), also known as Diisopropylcarbinol. The information is compiled from various Safety Data Sheets (SDSs) to ensure a complete and reliable reference.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **2,4-Dimethyl-3-pentanol**. These values are essential for safe handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C7H16O	[1] [2]
Molecular Weight	116.20 g/mol	[1] [3]
Appearance	Clear, colorless liquid	[1]
Odor	Not reported	[1]
Boiling Point	138 to 140 °C (280.4 to 284 °F)	[1] [4] [5] [6]
Melting/Freezing Point	-70 °C (-94 °F)	[1]
Flash Point	37 °C (98.6 °F) - closed cup	[1] [4]
Specific Gravity / Density	0.829 to 0.832 g/cm ³ at 20-25 °C	[1] [4] [5] [6]
Vapor Density	4.0	[1]
Solubility	Soluble in water (7000 mg/L at 25 °C) and alcohol.	[1] [4]
Autoignition Temperature	48.89 °C (120 °F)	[1]

Hazard Identification and Classification

2,4-Dimethyl-3-pentanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour. [3] [7] [8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [3] [7]
Skin Irritation	Category 2	H315: Causes skin irritation. [3] [7] [8]
Serious Eye Damage/Eye Irritation	Category 1 / Category 2	H318: Causes serious eye damage. / H319: Causes serious eye irritation. [3] [7] [8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. [3] [7]

GHS Pictograms:

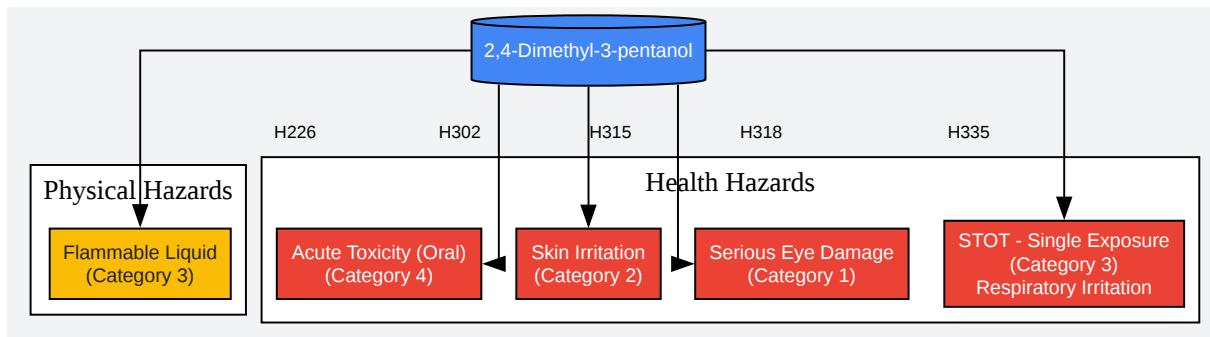
- Flame
- Corrosion
- Exclamation Mark

Signal Word: Danger or Warning[\[7\]](#)[\[8\]](#)

NFPA Rating (estimated):[\[1\]](#)

- Health: 1
- Flammability: 3
- Instability: 0

The following diagram illustrates the logical relationship of the GHS hazard classifications for **2,4-Dimethyl-3-pentanol**.



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GHS Hazard Classification for **2,4-Dimethyl-3-pentanol**.

Toxicological Information

While comprehensive toxicological studies are not widely available, the existing data indicates several health risks. The toxicological properties of this substance have not been fully investigated.^[1] It is known to be harmful if swallowed and causes skin and serious eye irritation.^{[3][7][8]} Inhalation may cause respiratory tract irritation.^{[1][3][7]} Long-term exposure studies in animals have suggested potential for optic nerve neuropathy and degenerative changes in the brain, liver, and kidneys.^{[3][9]}

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard data are not typically provided in standard Safety Data Sheets. The information presented is generally a summary of results from studies conducted according to standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or equivalent regulatory bodies. For specific experimental details, researchers would need to consult the primary scientific literature or toxicological databases that may have been referenced by the SDS provider.

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to minimize risks associated with **2,4-Dimethyl-3-pentanol**.

Handling:

- Use in a well-ventilated area or outdoors.[2][7]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[1][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][7]
- Ground and bond containers when transferring material to prevent static discharge.[1][2][7]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.[2][7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][7]
- Keep away from incompatible substances and sources of ignition.[1]
- Store in a flammables-designated area.[1]

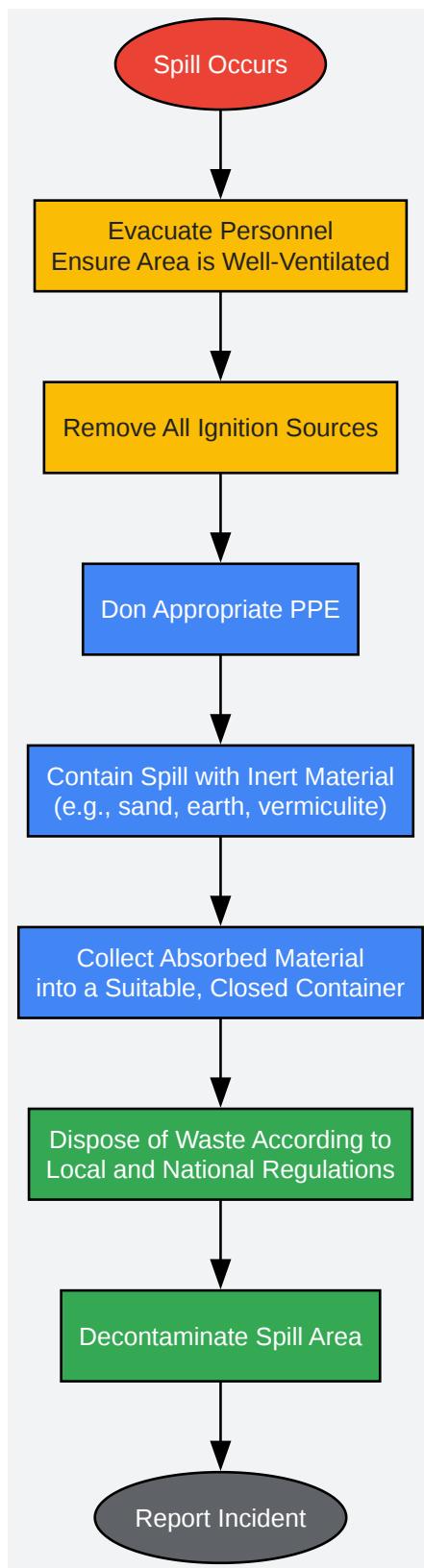
First-Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[1]
- Skin: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[1][7]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get immediate medical attention.[1]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][2][7]

Fire-Fighting Measures:

- Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[[1](#)]
- Vapors may form an explosive mixture with air and can travel to a source of ignition and flash back.[[1](#)]
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[[1](#)]

Accidental Release Measures: The following diagram outlines a general workflow for handling a spill of **2,4-Dimethyl-3-pentanol**.



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General Workflow for Handling a Chemical Spill.

Transport Information

- Proper Shipping Name: ALCOHOLS, N.O.S. (or may be classified under a more specific entry depending on the regulations)[2][8]
- Transport Hazard Class: 3 (Flammable Liquid)[7]
- UN Number: Varies depending on the specific entry, but often falls under a general "alcohols, n.o.s." category.

This guide is intended for informational purposes and should not replace a thorough review of the complete Safety Data Sheet provided by the supplier. Always consult the original SDS for the most current and detailed safety information before handling **2,4-Dimethyl-3-pentanol**.

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